

# Application of 1,4-Dichlorobenzene as a Laboratory Deodorant

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## Compound of Interest

Compound Name: 1,4-Dichlorobenzene

Cat. No.: B7767911

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Notice: The use of **1,4-Dichlorobenzene** as a laboratory deodorant is strongly discouraged due to its significant health and safety risks. This document is provided for informational purposes for researchers and drug development professionals who may encounter this substance or are seeking to replace outdated practices. Safer, modern alternatives for odor control should always be prioritized.

## Introduction

**1,4-Dichlorobenzene** (p-DCB) is a chlorinated aromatic hydrocarbon that has been historically used as a space deodorant, fumigant, and disinfectant.[1][2][3][4] Its mode of action as a deodorant relies on its high volatility at room temperature, allowing it to sublime and release a strong, penetrating, mothball-like odor that masks other smells.[2] In a laboratory setting, its application was intended to mask unpleasant odors from chemical reactions, biological samples, or waste. However, due to its toxicity profile, its use for this purpose is now considered obsolete and hazardous.

## Health and Safety Information

**1,4-Dichlorobenzene** poses significant health risks. It is classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans. The U.S. Department of Health and Human Services (DHHS) has also determined that it may reasonably be anticipated to be a carcinogen. Animal studies have shown that exposure can lead to liver and kidney tumors.

Acute inhalation exposure can cause irritation to the eyes, nose, and throat. Higher concentrations may lead to headaches, dizziness, nausea, and liver damage. Prolonged or repeated exposure can affect the nervous system, liver, and kidneys.

## Physicochemical and Toxicological Data

The following tables summarize key quantitative data for **1,4-Dichlorobenzene**.

Table 1: Physicochemical Properties of **1,4-Dichlorobenzene**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub>	
Molecular Weight	147.00 g/mol	
Appearance	Colorless to white crystalline solid	
Odor	Mothball-like, penetrating	
Melting Point	52-54 °C	
Boiling Point	173-174 °C	
Vapor Pressure	1.03 - 1.74 mmHg at 25 °C	
Water Solubility	10.5 mg/100 mL at 20 °C	
Odor Threshold	0.048 - 0.18 ppm (varies widely)	

Table 2: Occupational Exposure Limits for **1,4-Dichlorobenzene**

Organization	Limit	Value (ppm)	Value (mg/m <sup>3</sup> )	Reference(s)
OSHA	PEL (8-hr TWA)	75	450	
NIOSH	REL (10-hr TWA)	Lowest Feasible Concentration (Carcinogen)	-	
NIOSH	IDLH	150	-	
ACGIH	TLV (8-hr TWA)	10	60	

Abbreviations: PEL - Permissible Exposure Limit; TWA - Time-Weighted Average; REL - Recommended Exposure Limit; IDLH - Immediately Dangerous to Life or Health; TLV - Threshold Limit Value.

## Experimental Protocols (Discouraged Practice)

The following protocol describes a hypothetical scenario for the use of **1,4-Dichlorobenzene** as a laboratory deodorant. This practice is not recommended.

Objective: To mask a strong, unpleasant odor in a designated laboratory area.

Materials:

- **1,4-Dichlorobenzene** crystals
- Shallow, stable dish or container
- Appropriate Personal Protective Equipment (PPE): chemical splash goggles, nitrile gloves, lab coat. A respirator may be required depending on the scale of use and ventilation.

Protocol:

- Risk Assessment: Conduct a thorough risk assessment before considering the use of **1,4-Dichlorobenzene**. Identify the source of the odor and explore all safer alternatives for its removal or containment.

- Ventilation: Ensure the laboratory is equipped with adequate ventilation, preferably a fume hood that can be used to handle the solid **1,4-Dichlorobenzene**.
- Handling: In a well-ventilated area (e.g., inside a fume hood), carefully place a small amount of **1,4-Dichlorobenzene** crystals into a shallow, stable dish.
- Placement: Position the dish in the area with the malodor, away from direct heat sources, open flames, and incompatible materials such as strong oxidizing agents and aluminum.
- Monitoring: Regularly monitor the area for the concentration of **1,4-Dichlorobenzene** vapors, especially if used outside of a fume hood. Be aware that the odor threshold varies and may not provide an adequate warning of hazardous concentrations.
- Disposal: Dispose of any remaining **1,4-Dichlorobenzene** and contaminated materials as hazardous waste according to institutional and local regulations.

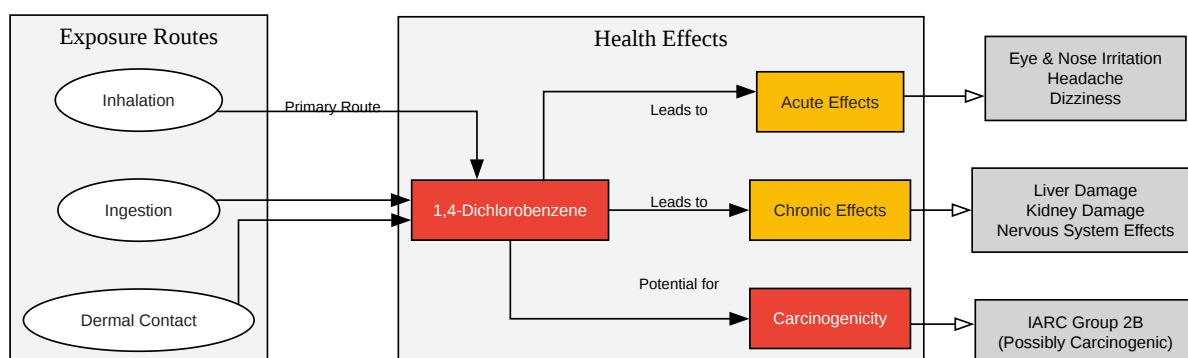
## Safer Alternatives for Laboratory Odor Control

Given the significant hazards associated with **1,4-Dichlorobenzene**, the following safer and more effective alternatives are recommended for laboratory odor control:

- Local Exhaust Ventilation: The most effective method for controlling laboratory odors is to capture them at the source. This can be achieved through the use of fume hoods, snorkels, or other local exhaust ventilation systems.
- Activated Charcoal: Activated charcoal is a highly porous material with a large surface area that effectively adsorbs a wide range of volatile organic compounds (VOCs) and odorous molecules. It can be used in filters for fume hoods or as a passive odor adsorbent in specific areas.
- Chemical Scrubbers: For specific, highly odorous, or toxic gases, chemical scrubbers can be used to neutralize the offending molecules before they are exhausted.
- Good Laboratory Practices:
  - Keeping chemical containers tightly sealed when not in use.
  - Promptly cleaning up spills.

- Disposing of chemical waste in appropriate, sealed containers.
- Commercial Odor Neutralizers: There are commercially available odor neutralizers that work by chemically reacting with and neutralizing odor-causing molecules rather than simply masking them.

## Visualizations



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Caption: Health hazards of **1,4-dichlorobenzene** exposure.



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Caption: Discouraged workflow for p-DCB use and safer alternatives.

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## References

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